

7-deoxyloganic acid chemical structure and properties

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Compound of Interest

Compound Name: 7-Deoxyloganic acid

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An In-depth Technical Guide to 7-Deoxyloganic Acid

This guide provides a comprehensive overview of **7-deoxyloganic acid**, a pivotal iridoid monoterpene in the biosynthesis of numerous high-value plant-specialized metabolites. It is intended for researchers, scientists, and professionals in the fields of natural product chemistry, plant biochemistry, and drug development.

Chemical Structure and Properties

7-Deoxyloganic acid, with the systematic IUPAC name (1S,4aS,7S,7aR)-1-(β-D-Glucopyranosyloxy)-7-methyl-1,4a,5,6,7,7a-hexahydrocyclopenta[c]pyran-4-carboxylic acid, is a glycoside composed of the iridoid aglycone, 7-deoxyloganetic acid, and a β-D-glucose unit.[1] [2] As an iridoid, it possesses the characteristic cyclopentanopyran ring system. It is a key intermediate in the biosynthesis of secologanin, which is a precursor to thousands of monoterpenoid indole alkaloids (MIAs), including the anticancer agents vinblastine and vincristine.[2]

Chemical Identifiers

| Identifier | Value |
|-------------|---|
| CAS Number | 22487-36-1[1] |
| PubChem CID | 443322 |
| ChEBI ID | CHEBI:2260 |
| InChI Key | DSXFHNGLYXPNG-YDYVGBNJSJSA-N[1] |
| SMILES | <chem>C[C@H]1CC[C@H]2[C@@H]1--INVALID-LINK--O[C@H]3--INVALID-LINK--CO)O)O">C@@HO[1]</chem> |

Physicochemical Properties

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₆ H ₂₄ O ₉ [1] |
| Molar Mass | 360.36 g/mol [1] |
| Appearance | White solid (typical for isolated iridoids) |
| Solubility | Soluble in water and polar organic solvents like methanol and ethanol |
| Biological Role | Plant metabolite[3] |

Spectroscopic Data

The complete assignment of ¹H and ¹³C NMR spectra for **7-deoxyloganic acid** has been reported in various deuterated solvents, providing a definitive method for its identification. A single-crystal X-ray diffraction analysis of its tetraacetate derivative has also been performed to confirm its stereochemistry. The following table summarizes the ¹H and ¹³C NMR chemical shifts as reported for a CD₃OD solution.

Table 1: ¹H and ¹³C NMR Spectroscopic Data for **7-Deoxyloganic Acid** in CD₃OD (Data sourced from Teng, R. W., et al., Magn Reson Chem, 2005)

| Position | ^{13}C (δ , ppm) | ^1H (δ , ppm, multiplicity, J in Hz) |
|----------------------|-----------------------------------|---|
| Aglycone | | |
| 1 | 95.2 | 5.58 (d, 2.0) |
| 3 | 152.1 | 7.45 (s) |
| 4 | 112.5 | |
| 5 | 31.8 | 2.95 (m) |
| 6 | 27.5 | 1.85 (m), 1.65 (m) |
| 7 | 42.1 | 2.10 (m) |
| 8 | 46.5 | 2.25 (m) |
| 9 | 34.1 | 2.40 (m) |
| 10 (CH_3) | 13.2 | 1.05 (d, 7.0) |
| 11 (COOH) | 170.1 | |
| Glucose | | |
| 1' | 100.2 | 4.75 (d, 8.0) |
| 2' | 74.8 | 3.20 (dd, 8.0, 9.0) |
| 3' | 77.9 | 3.35 (t, 9.0) |
| 4' | 71.6 | 3.28 (t, 9.0) |
| 5' | 78.1 | 3.30 (m) |
| 6' | 62.8 | 3.85 (dd, 2.0, 12.0), 3.68 (dd, 5.5, 12.0) |

Biosynthesis and Biological Role

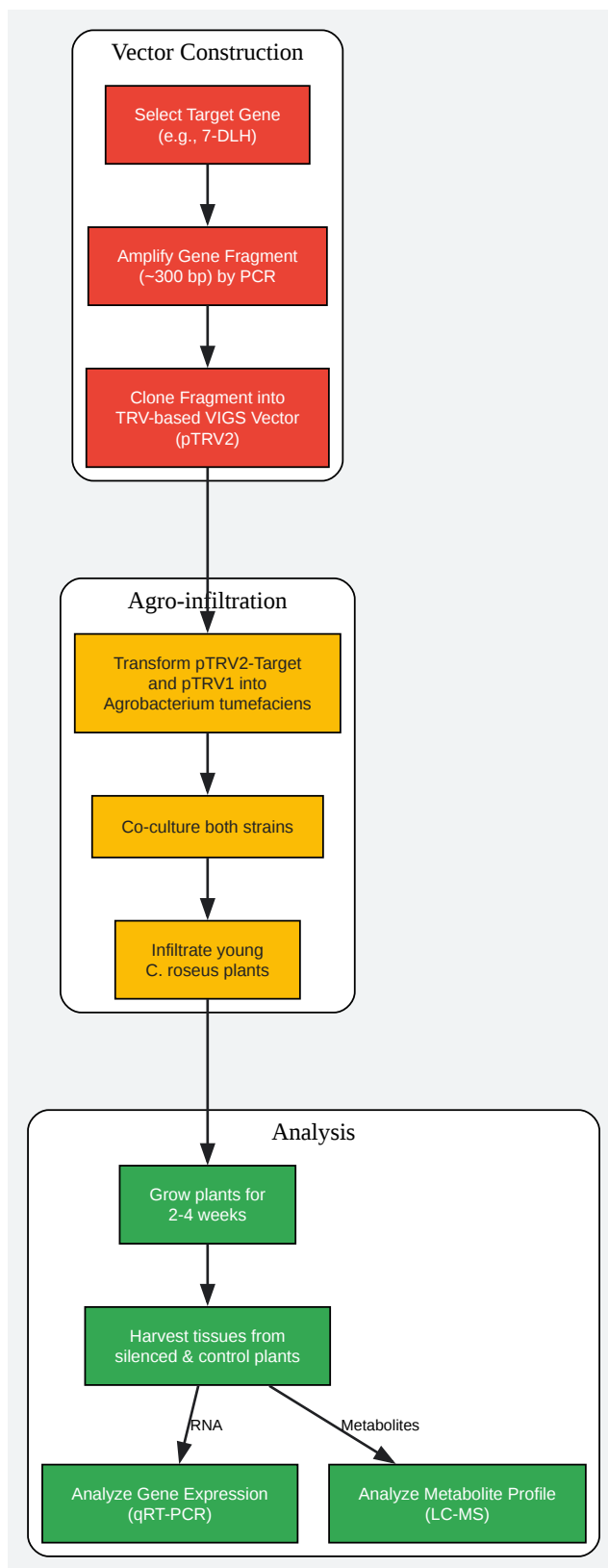
7-Deoxyloganic acid is a central intermediate in the iridoid pathway, which originates from geranyl pyrophosphate (GPP). Its formation and subsequent conversion are critical for the

production of secoiridoids and MIAs in various plant species, most notably *Catharanthus roseus* (Madagascar periwinkle).

Biosynthetic Pathway

The biosynthesis proceeds through the following key steps:

- **Formation of 7-Deoxyloganetic Acid:** The pathway begins with the monoterpene geraniol. Through a series of reactions including hydroxylation, oxidation, and cyclization, the iridoid scaffold is formed. The intermediate nepetalactol is then oxidized in three successive steps by the cytochrome P450 enzyme Iridoid Oxidase (IO), also known as 7-Deoxyloganetic Acid Synthase (7DLS), to yield 7-deoxyloganetic acid.[\[4\]](#)[\[5\]](#)
- **Glucosylation:** 7-deoxyloganetic acid is glucosylated at the C1-hydroxyl group by the enzyme 7-deoxyloganetic acid glucosyltransferase (7-DLGT), using UDP-glucose as the sugar donor, to produce **7-deoxyloganic acid**.[\[2\]](#)[\[4\]](#)
- **Hydroxylation:** **7-deoxyloganic acid** is then hydroxylated at the C7 position by **7-deoxyloganic acid** hydroxylase (7-DLH), another cytochrome P450 enzyme, to form loganic acid.[\[2\]](#)
- **Downstream Conversion:** Loganic acid is further metabolized to secologanin, the direct precursor for the synthesis of MIAs.



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